

Application Note: PROTAC Design & Synthesis using (S, R, S)-AHPC-PEG6-Tos

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Compound of Interest

Compound Name: (S, R, S)-AHPC-PEG6-Tos

Cat. No.: B13707903

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Abstract & Introduction

This guide details the strategic application of **(S, R, S)-AHPC-PEG6-Tos** in the design and synthesis of Proteolysis Targeting Chimeras (PROTACs). This reagent serves as a modular "E3 Ligase Anchor," designed to recruit the Von Hippel-Lindau (VHL) E3 ubiquitin ligase complex.

The specific stereochemistry—(S, R, S)—is critical. It mimics the hydroxyproline residue of HIF-1

, the native substrate of VHL. Successful PROTAC development requires not just the synthesis of the active degrader but the rigorous design of negative controls to prove that protein degradation is mechanism-dependent (mediated by the ternary complex) rather than an off-target artifact.

The Reagent Profile[1]

- Chemical Name: **(S, R, S)-AHPC-PEG6-Tos**
- Functional Components:
 - (S, R, S)-AHPC: High-affinity VHL ligand (Active).

- PEG6: Hydrophilic linker to improve solubility and span the gap between E3 ligase and Target Protein.
- Tos (Tosylate): A leaving group (electrophile) activated for SN2 nucleophilic substitution by an amine-functionalized target ligand.

Strategic Design: The Control Matrix

In PROTAC discovery, a standalone degrader is scientifically inconclusive. You must design a "Control Matrix" to validate the Mechanism of Action (MOA).

A. The Active PROTAC

Design: Conjugate **(S, R, S)-AHPC-PEG6-Tos** with a Target Protein Ligand (TPL). Function: Binds both VHL and the Target Protein (POI), inducing ubiquitination and degradation.[\[1\]](#)

B. The Negative Controls (Critical)

To validate the system, you must prove that degradation stops when one binding event is disabled.

Control Type	Design Strategy	Role of (S, R, S)-AHPC-PEG6-Tos
1. Target-Dead Control	Conjugate reagent to a mutated/inactive TPL (e.g., methylated warhead).	Direct Use: Uses the exact (S,R,S) reagent. [2] [3] Proves degradation requires POI binding.
2. Linker-Only Control	React reagent with a simple amine (e.g., dimethylamine) to "cap" the linker.	Direct Use: Uses the exact (S,R,S) reagent. [2] [3] Proves the VHL ligand alone is not toxic.
3. VHL-Dead Control	Requires the (S, S, S) epimer (cis-hydroxyproline).	Comparative Use: You cannot use the (S,R,S) reagent here. You must source the (S,S,S) analog.

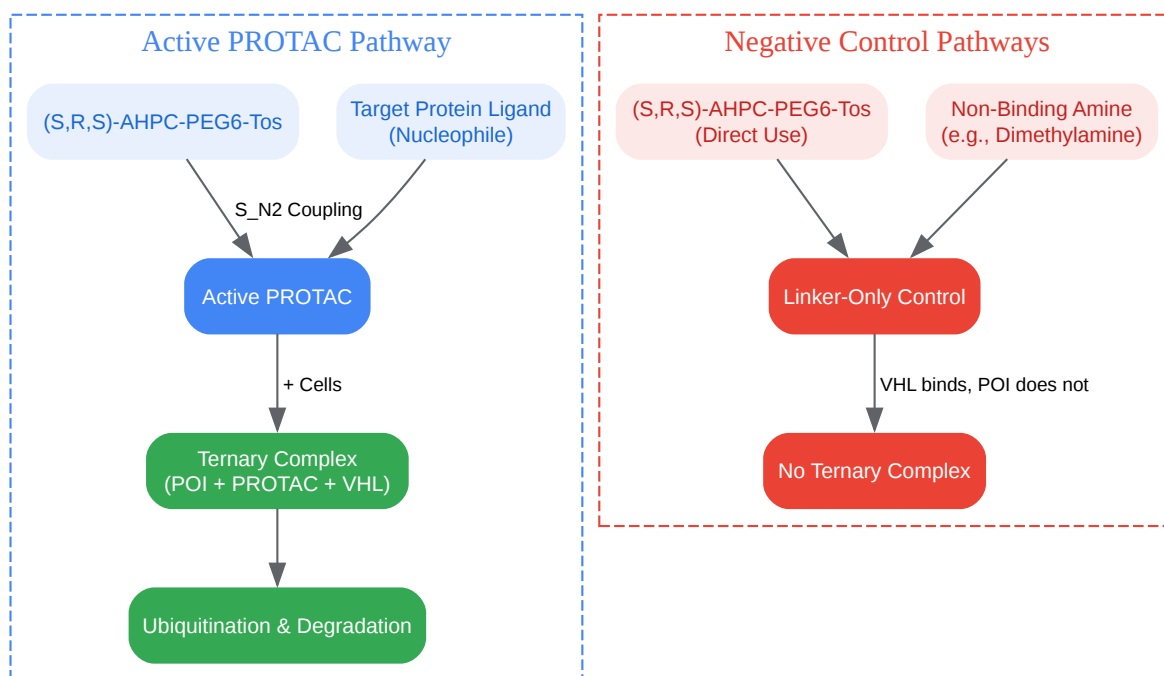
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Critical Note on Stereochemistry: The VHL-Dead control relies on the (S, S, S) diastereomer, which has

-fold lower affinity for VHL. While you cannot synthesize this from the (S, R, S) reagent, it is the industry "Gold Standard" for validation.

Chemical Biology: Mechanism of Action

The following diagram illustrates the binary logic of PROTAC design: the Active molecule forms a ternary complex, while the Control molecules break this chain at specific points.



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Caption: Pathway logic comparing the Active PROTAC synthesis and mechanism vs. the Linker-Only Control derived from the same reagent.

Experimental Protocols

Protocol A: Synthesis of Active PROTAC

Objective: Conjugate **(S, R, S)-AHPC-PEG6-Tos** to an amine-containing Target Protein Ligand.

Reagents:

- **(S, R, S)-AHPC-PEG6-Tos** (1.0 equiv)
- Target Ligand-NH₂ (1.0 – 1.2 equiv)
- DIPEA (N,N-Diisopropylethylamine) (2.0 – 3.0 equiv)
- Anhydrous DMF or DMSO
- Sodium Iodide (NaI) (0.1 equiv, optional catalyst)

Step-by-Step Procedure:

- Preparation: Dissolve the Target Ligand-NH₂ in anhydrous DMF (concentration ~0.1 M) in a dried reaction vial under inert atmosphere (N₂ or Ar).
- Activation: Add DIPEA to the solution. Stir for 5 minutes at room temperature to ensure the amine is free-based.
- Coupling: Add **(S, R, S)-AHPC-PEG6-Tos** (dissolved in minimal DMF) dropwise to the reaction mixture.
 - Expert Tip: If the target ligand is valuable/scarce, use a slight excess of the AHPC reagent (1.1 equiv) to ensure full consumption of the ligand.
- Reaction: Stir at 50°C - 60°C for 4–16 hours.
 - Monitoring: Monitor by LC-MS.[4][5] Look for the disappearance of the Tosylate mass and formation of the product mass (M_{ligand} + M_{AHPC_PEG} - M_{TosOH}).

- Work-up:
 - Dilute with ethyl acetate and wash with water/brine (if product is hydrophobic).
 - Alternatively, for polar PROTACs, dilute with DMSO/Water and purify directly via Prep-HPLC.
- Purification: Reverse-phase Prep-HPLC (Water/Acetonitrile + 0.1% Formic Acid). Lyophilize to obtain the final powder.

Protocol B: Synthesis of "Linker-Only" Negative Control

Objective: Create a control that binds VHL but lacks the warhead, using the exact same (S, R, S) reagent.

Reagents:

- **(S, R, S)-AHPC-PEG6-Tos**
- Dimethylamine (2.0 M in THF) or Morpholine
- DIPEA / DMF[4][5]

Procedure:

- Dissolve **(S, R, S)-AHPC-PEG6-Tos** in DMF.[6]
- Add excess Dimethylamine (5.0 equiv) and DIPEA (2.0 equiv).
- Stir at Room Temperature for 2 hours (Reaction is faster due to the high nucleophilicity of the small amine).
- Purify via Prep-HPLC.[4][5]
- Validation: This compound serves as a control for VHL occupancy and linker toxicity in cellular assays.

Biological Validation Workflow

Once synthesized, the Active PROTAC and Controls must be validated in cellular assays.

The "Hook Effect" Assessment

PROTACs function via a ternary complex.^[4] At high concentrations, binary complexes (PROTAC-VHL and PROTAC-POI) compete with the ternary complex, reducing degradation.

- Experiment: Treat cells with a concentration range (e.g., 1 nM to 10 μ M).
- Result: A "U-shaped" degradation curve is characteristic of a genuine PROTAC mechanism.

Competition Assay (Rescue Experiment)

To confirm VHL dependency without synthesizing a new compound, use the Competition Control.

- Method: Pre-treat cells with a 100-fold excess of free VHL ligand (e.g., VH032 or simple AHPC) for 1 hour.
- Follow-up: Add the Active PROTAC.
- Expected Result: The excess free ligand occupies the VHL E3 ligase, preventing the PROTAC from binding. Degradation of the target protein should be blocked (rescued).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Coupling)	Amine nucleophile is sterically hindered or has low pKa.	Add NaI (0.1 eq) to form the more reactive Iodide intermediate (Finkelstein condition). Increase Temp to 80°C.
Hydrolysis of Tosylate	Wet solvents (Tosylate hydrolyzes to Alcohol).	Use strictly anhydrous DMF. Store reagent with desiccants at -20°C.
Purification Difficulty	PROTAC is "sticky" or streaks on HPLC.	Use a C18-Aq column (compatible with high water content). Add 0.1% TFA instead of Formic Acid for sharper peaks.
No Degradation in Cells	Linker length is incorrect (Steric clash).	The PEG6 linker may be too long/short. Synthesize analogs with PEG2 or PEG4 linkers to optimize geometry.

References

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